

An In-depth Technical Guide to the Physicochemical Properties of 1-Propoxydodecane

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Compound of Interest

Compound Name: **1-Propoxydodecane**

Cat. No.: **B3068646**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **1-propoxydodecane**, with a focus on the experimental methodologies for their determination. While specific experimentally determined values for **1-propoxydodecane** are not readily available in publicly accessible literature, this document outlines the established principles and protocols for their measurement, offering a predictive context based on the properties of analogous compounds.

Physicochemical Data of 1-Propoxydodecane and Related Compounds

Direct experimental values for the boiling and melting points of **1-propoxydodecane** (CAS No. 68409-59-6) are not prominently reported. However, data from structurally similar compounds can provide an estimation. For instance, propoxycyclododecane, a cyclic ether with a similar molecular weight, has a reported boiling point of 124-127 °C at a reduced pressure of 3 Torr[1]. It is important to note that the linear alkyl chain of **1-propoxydodecane** will influence its physical properties differently than a cyclic structure.

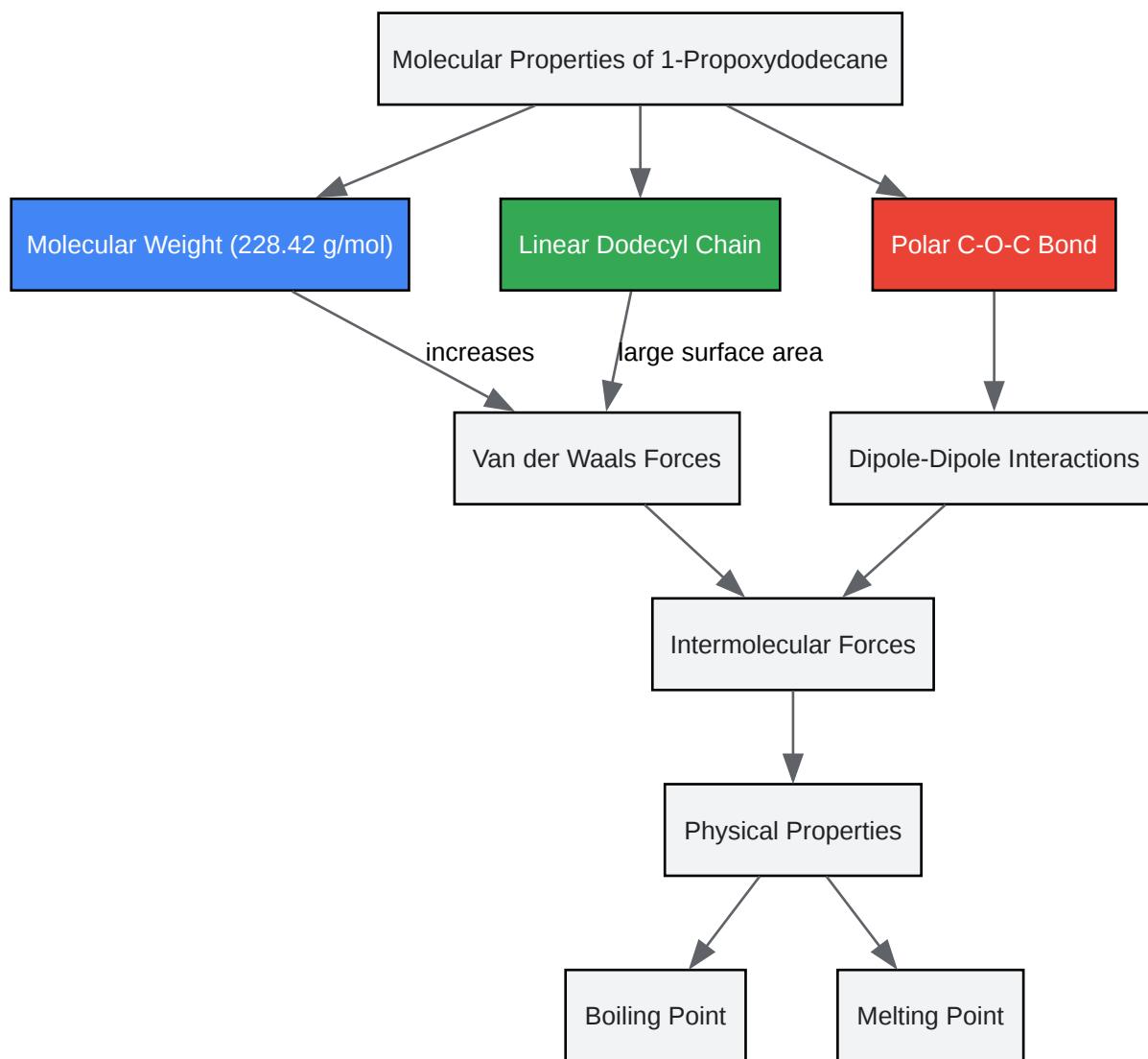
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)
1-Propoxydodecane	68409-59-6	C ₁₅ H ₃₂ O	228.42	Not available	Not available
Propoxycyclo dodecane	67845-47-0	C ₁₅ H ₃₀ O	226.40	124-127 @ 3 Torr[1]	Not available

Factors Influencing Boiling and Melting Points of Ethers

The boiling and melting points of ethers are primarily determined by the strength of their intermolecular forces. Ethers, such as **1-propoxydodecane**, exhibit dipole-dipole interactions due to the polar C-O bond. However, they are incapable of hydrogen bonding with themselves, which results in significantly lower boiling points compared to alcohols of similar molecular weight. The boiling points of ethers are more comparable to those of alkanes with similar molecular masses.

Key factors influencing these properties include:

- Molecular Weight: As the molecular weight increases, so do the van der Waals forces, leading to higher boiling and melting points.
- Molecular Structure: Branching in the alkyl chains can lower the boiling point due to a decrease in surface area, which weakens the van der Waals forces.
- Polarity: The slight polarity of the ether linkage contributes to dipole-dipole interactions, resulting in boiling points that are slightly higher than those of nonpolar alkanes of the same molecular weight.



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Caption: Factors influencing the physical properties of **1-propoxydodecane**.

Experimental Protocols for Determining Boiling and Melting Points

The following sections detail the standard laboratory procedures for the accurate determination of the boiling and melting points of organic compounds like **1-propoxydodecane**.

a) Thiele Tube Method

This micro-method is suitable for small sample volumes.

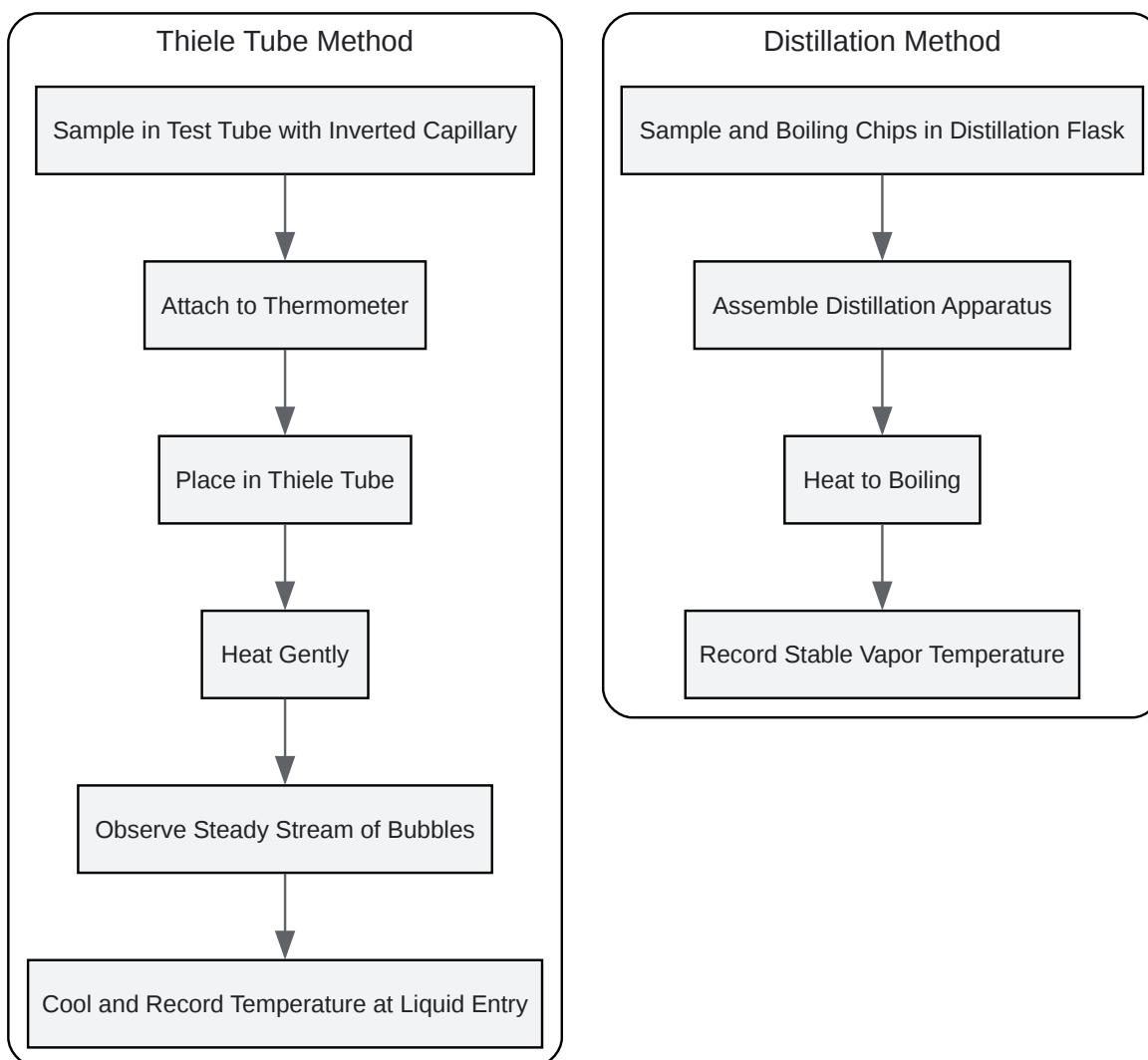
- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating oil, and a heat source (Bunsen burner or hot plate).
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube. Heating should continue until a steady stream is observed.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

b) Distillation Method

This method is suitable when a larger quantity of the substance is available and can also serve as a purification step.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample (at least 5 mL) and a few boiling chips are placed in the distillation flask.

- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated, and the liquid is brought to a boil.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid. This is the temperature at which the vapor and liquid are in equilibrium.



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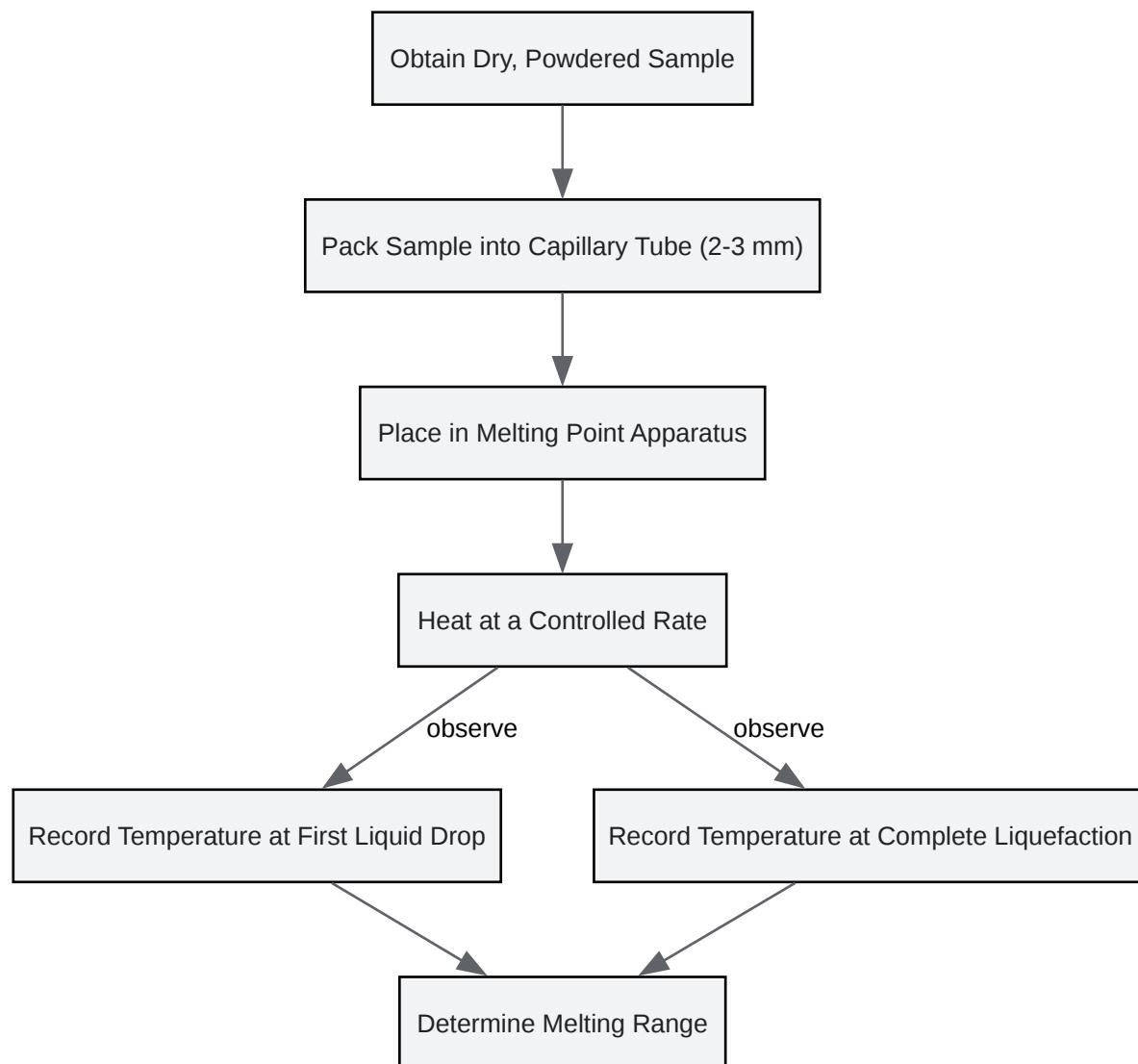
Caption: Experimental workflows for boiling point determination.

Should **1-propoxydodecane** be a solid at room temperature, its melting point can be determined as follows.

a) Capillary Method

This is the most common method for determining the melting point of a solid organic compound.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), and a thermometer.
- Procedure:
 - A small amount of the finely powdered, dry solid sample is introduced into the open end of a capillary tube.
 - The tube is tapped gently to pack the sample into the sealed end to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of a melting point apparatus.
 - The sample is heated at a steady rate. For an unknown sample, a rapid initial determination can be made, followed by a slower, more accurate measurement with a fresh sample.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).



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Caption: Experimental workflow for melting point determination.

Safety Considerations

When determining the physical properties of ethers, it is crucial to be aware of the potential for peroxide formation. Ethers can react with atmospheric oxygen to form explosive peroxides, especially when stored for extended periods. It is recommended to test for the presence of peroxides before heating or distilling any ether. The use of a heating mantle is preferred over a Bunsen burner to minimize the risk of fire, as ethers are generally flammable. All procedures should be carried out in a well-ventilated fume hood.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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